

2-Mercaptoisobutyric acid physical and chemical properties

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Compound of Interest

Compound Name: 2-Mercaptoisobutyric acid

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An In-depth Technical Guide to the Physical and Chemical Properties of **2-Mercaptoisobutyric Acid**

Abstract

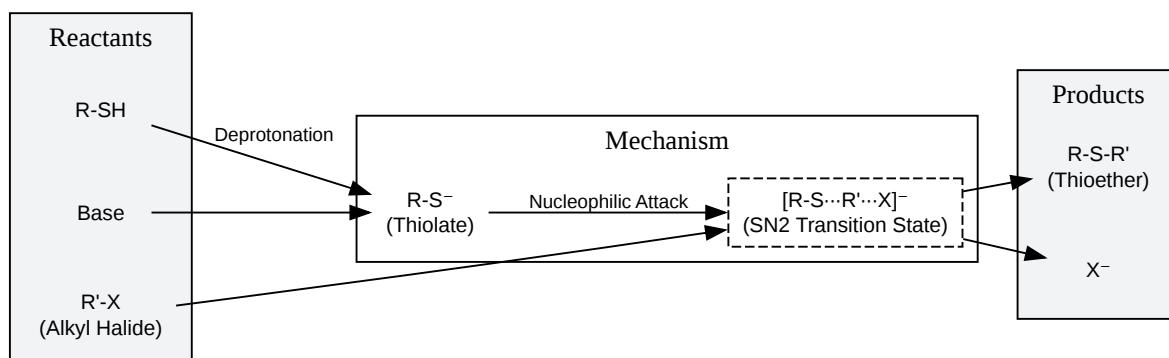
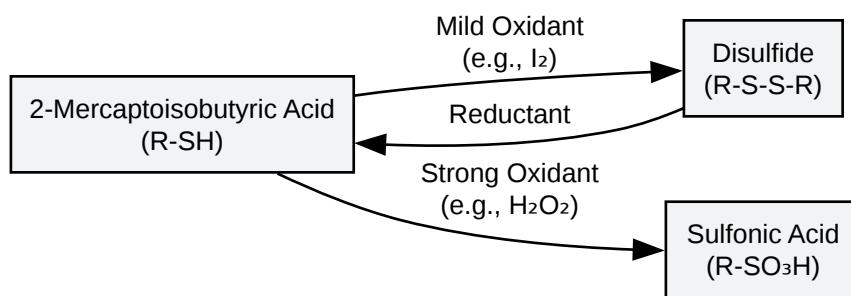
This technical guide provides a comprehensive overview of the core physical and chemical properties of **2-Mercaptoisobutyric acid** (also known as 2-methyl-2-sulfanylpropanoic acid). Designed for researchers, chemists, and professionals in drug development, this document synthesizes fundamental data with practical insights into the compound's reactivity, analytical characterization, and handling. We will explore its structural attributes, acidity, and characteristic reactions such as oxidation and alkylation. Furthermore, this guide presents detailed protocols for its characterization and derivatization, underpinned by an explanation of the chemical principles governing these methodologies.

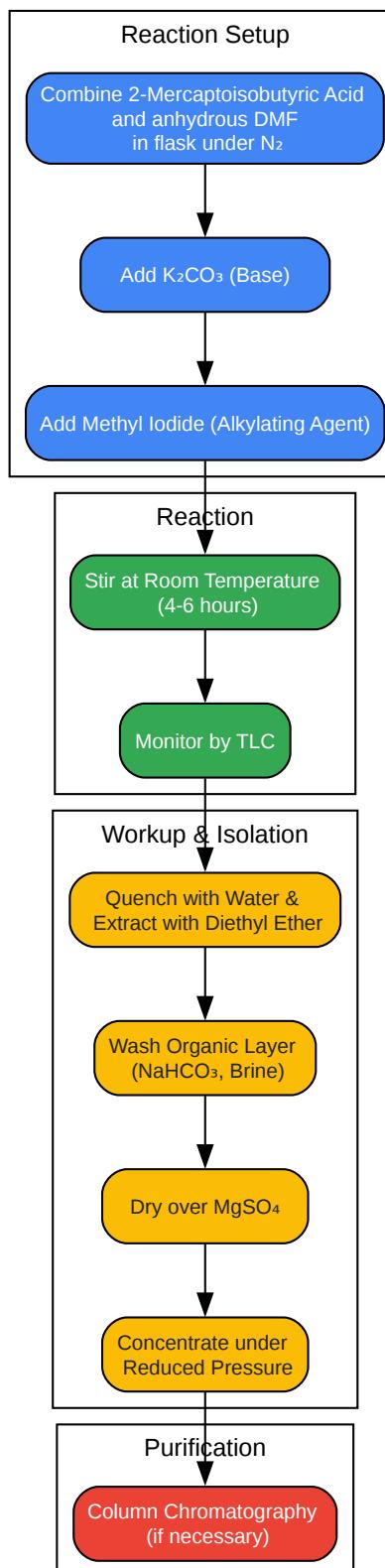
Compound Identification and Structure

2-Mercaptoisobutyric acid is a bifunctional organic molecule containing both a carboxylic acid and a tertiary thiol group. This unique structure dictates its chemical behavior, imparting acidic properties from the carboxyl group and potent nucleophilicity and redox activity from the thiol group.

- IUPAC Name: 2-Methyl-2-sulfanylpropanoic acid
- CAS Number: 4695-31-2[1]

- Molecular Formula: C₄H₈O₂S[1][2][3][4]
- Molecular Weight: 120.17 g/mol [2]
- SMILES: CC(C)(S)C(=O)O[1][4]



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References

- 1. 20.8 Spectroscopy of Carboxylic Acids and Nitriles – Organic Chemistry: A Tenth Edition – OpenStax adaptation 1 [ncstate.pressbooks.pub]
- 2. scbt.com [scbt.com]
- 3. Thioester and thioacid synthesis by acylation of thiols (thiolation) [organic-chemistry.org]
- 4. PubChemLite - 2-mercaptopisobutyric acid (C4H8O2S) [pubchemlite.lcsb.uni.lu]
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